

Application Notes and Protocols for VZ185 and its Negative Control, cis-VZ185

Author: BenchChem Technical Support Team. Date: December 2025



These application notes provide detailed protocols for researchers, scientists, and drug development professionals designing experiments with the potent and selective BRD7 and BRD9 degrader, VZ185, and its inactive diastereomer, **cis-VZ185**, which serves as a negative control.

Introduction

VZ185 is a Proteolysis Targeting Chimera (PROTAC) that potently and selectively induces the degradation of Bromodomain-containing protein 7 (BRD7) and Bromodomain-containing protein 9 (BRD9).[1][2] It functions by forming a ternary complex between the von Hippel-Lindau (VHL) E3 ubiquitin ligase and either BRD7 or BRD9, leading to their ubiquitination and subsequent degradation by the proteasome.[3][4] The diastereomer, cis-VZ185, is unable to bind to VHL and therefore does not induce degradation, making it an ideal negative control to delineate between biological effects resulting from BRD7/9 degradation versus off-target effects or target engagement alone.[2][4]

Data Presentation

Table 1: In Vitro Potency and Cellular Activity of VZ185



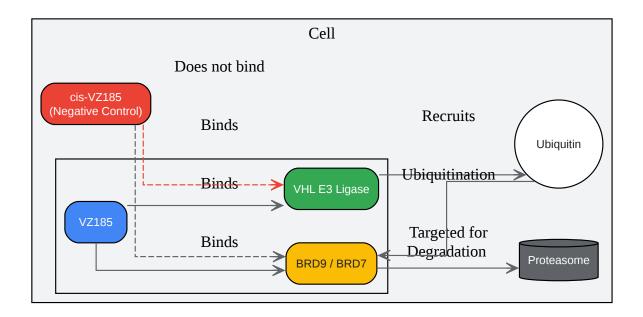
Parameter	Cell Line	Value	Reference
BRD9 Degradation	RI-1	1.8 nM	[2]
EOL-1	2.3 nM	[4]	
A-204	8.3 nM	[4]	
BRD7 Degradation	RI-1	4.5 nM	[2]
Cell Viability EC50	EOL-1	3.4 nM	[4]
A-204	39.8 nM	[4]	

Table 2: Pharmacokinetic Properties of VZ185

Species	Clearance (% QH)	Mean Residence Time (h)	Bioavailability (s.c.)
Mouse	12	2.1	Quantitatively bioavailable
Rat	120	2.1	Quantitatively bioavailable

Mandatory Visualizations

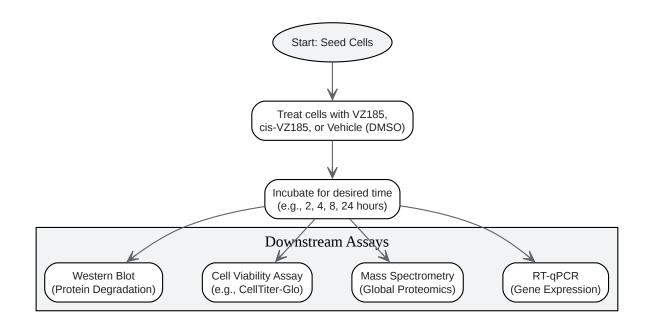




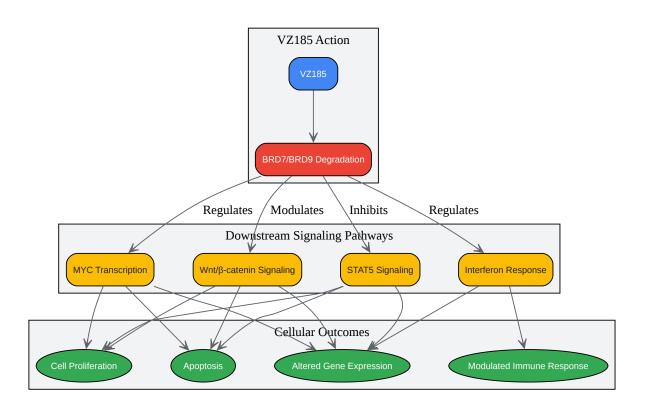
Click to download full resolution via product page

VZ185 Mechanism of Action









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. BRD9 binds cell type-specific chromatin regions regulating leukemic cell survival via STAT5 inhibition PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]







- 3. BRD9 binds cell type-specific chromatin regions regulating leukemic cell survival via STAT5 inhibition PMC [pmc.ncbi.nlm.nih.gov]
- 4. Emerging Roles of BRD7 in Pathophysiology PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for VZ185 and its Negative Control, cis-VZ185]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2814098#designing-experiments-with-vz185-and-its-negative-control]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com